

Application Notes and Protocols for 2-[4-(Methanesulfonyloxy)phenyl]acetic acid

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Compound of Interest

Compound Name: 2-[4-(Methanesulfonyloxy)phenyl]acetic acid

Cat. No.: B1517247

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A Foreword on Proactive Safety: Understanding the Chemistry of 2-[4-(Methanesulfonyloxy)phenyl]acetic acid

This document provides a comprehensive guide to the safe handling, storage, and disposal of **2-[4-(Methanesulfonyloxy)phenyl]acetic acid**. It is imperative for all personnel to understand that this compound is not merely a simple phenylacetic acid derivative. The presence of the methanesulfonyloxy (mesylate) group fundamentally alters its reactivity and toxicological profile.

Aryl sulfonate esters, such as this compound, are potent electrophiles and should be regarded as potential alkylating agents.^{[1][2]} Alkylating agents are a class of compounds known for their ability to introduce alkyl groups into nucleophilic moieties in biological macromolecules, such as DNA. This reactivity is the basis for their use in certain therapeutic areas but also underlies their potential for significant harm, including carcinogenicity and mutagenicity. Therefore, all procedures involving this compound must be conducted with the highest degree of caution, adhering strictly to the protocols outlined herein. The difference in hazard between 4-(Methylsulfonyl)phenylacetic acid and **2-[4-(Methanesulfonyloxy)phenyl]acetic acid** is substantial; the latter requires much more stringent safety precautions.

These application notes are designed to empower researchers, scientists, and drug development professionals with the knowledge to work with this compound safely and effectively. The protocols are built on a foundation of scientific integrity, aiming to create a self-validating system of safety and experimental reliability.

Compound Profile and Hazard Assessment

Property	Value	Source
IUPAC Name	2-(4-methylsulfonyloxyphenyl)acetic acid	PubChem CID 28875463
CAS Number	64369-79-5	PubChem CID 28875463
Molecular Formula	C ₉ H ₁₀ O ₅ S	PubChem CID 28875463
Molecular Weight	230.24 g/mol	PubChem CID 28875463
Appearance	Solid (Specific color may vary by supplier)	Inferred from related compounds
Primary Hazards	Potential Alkylating Agent: May be carcinogenic and mutagenic.	[3][4]
Skin, Eye, and Respiratory Irritant: Causes irritation upon contact.		
	[5][6]	

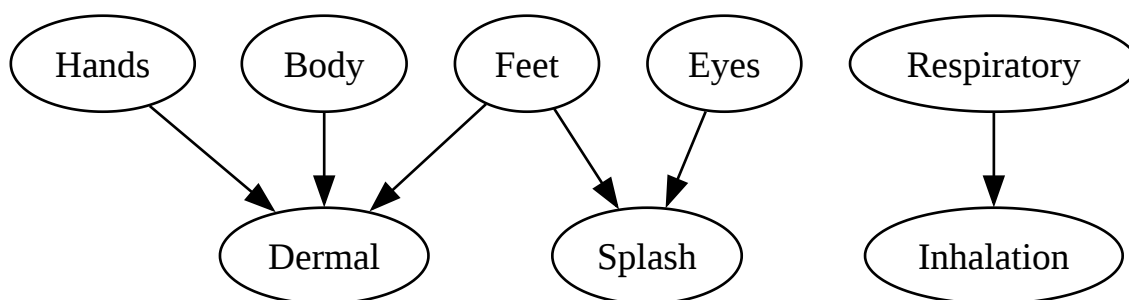
Inherent Reactivity and Rationale for Stringent Handling

The methanesulfonyloxy group is an excellent leaving group, making the benzylic carbon susceptible to nucleophilic attack. This reactivity is the primary reason for classifying this compound as a potential alkylating agent. While this property may be integral to its intended use in research and development, it also means that inadvertent reactions with biological nucleophiles can occur, leading to potential cellular damage. Therefore, all handling procedures must be designed to prevent any direct contact with the compound.

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

The selection and consistent use of appropriate PPE is the most critical line of defense against exposure. Standard laboratory PPE is insufficient for handling this compound. The following table outlines the mandatory PPE.

Body Part	Required PPE	Rationale and Specifications
Hands	Double-gloving with chemotherapy-rated nitrile gloves.	Provides a robust barrier against dermal absorption. The outer glove should be changed immediately upon suspected contamination.
Body	Disposable, solid-front, back-closing chemical-resistant gown.	Protects skin and personal clothing from spills and contamination. Should be worn over personal clothing.
Eyes/Face	Chemical splash goggles and a full-face shield.	Provides complete protection against splashes and aerosols to the eyes and face.
Respiratory	A NIOSH-approved N95 or higher-level respirator.	Required when handling the solid compound outside of a certified chemical fume hood or glove box to prevent inhalation of airborne particles.
Feet	Closed-toe, chemical-resistant shoes and disposable shoe covers.	Protects feet from spills and prevents the spread of contamination outside the designated work area.



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Laboratory Handling Procedures

All manipulations of **2-[4-(Methanesulfonyloxy)phenyl]acetic acid** must be performed in a designated area within a certified chemical fume hood or a glove box to minimize exposure risk.

Weighing and Solution Preparation

- **Preparation:** Before handling the compound, ensure the designated work area in the chemical fume hood is clean and uncluttered. Cover the work surface with a disposable, absorbent bench liner.
- **Tare:** Place a clean, dry weighing vessel on an analytical balance within the fume hood and tare the balance.
- **Dispensing:** Carefully dispense the solid compound into the weighing vessel. Avoid creating dust. If any static is present, use an anti-static gun.
- **Dissolution:** Add the desired solvent to the weighing vessel to dissolve the compound. Ensure the solvent is compatible with the compound and the experimental procedure.
- **Transfer:** Carefully transfer the solution to the reaction vessel. Rinse the weighing vessel with a small amount of solvent and add the rinsing to the reaction vessel to ensure a quantitative transfer.
- **Cleanup:** Immediately decontaminate any spatulas or other equipment used. Dispose of the bench liner and any contaminated wipes in a designated hazardous waste container.

Storage and Stability

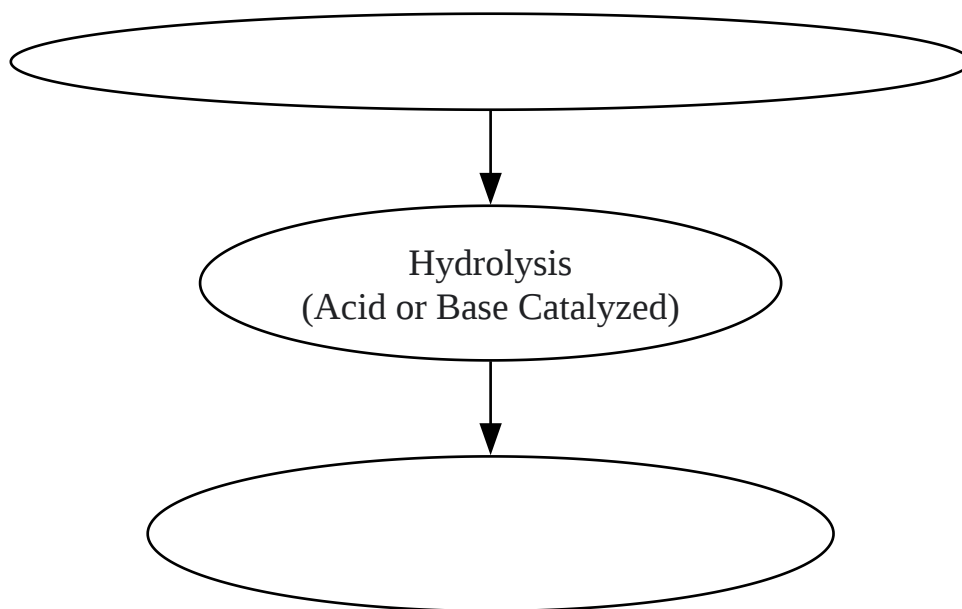
Aryl sulfonate esters can be susceptible to degradation over time, particularly in the presence of nucleophiles, strong acids, or bases.^{[1][2]}

Recommended Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8 °C	To minimize the rate of potential degradation reactions.
Atmosphere	Inert atmosphere (e.g., argon or nitrogen)	To prevent hydrolysis from atmospheric moisture.
Container	Tightly sealed, amber glass vial	To protect from light and moisture.
Location	A designated, locked, and ventilated cabinet for potent compounds.	To ensure security and containment.

Known Degradation Pathways

The primary degradation pathway for aryl methanesulfonates is hydrolysis, which can be catalyzed by both acidic and basic conditions.^{[1][2]} This will lead to the formation of 4-hydroxyphenylacetic acid and methanesulfonic acid. Nucleophilic attack by other species present in solution can also lead to the displacement of the mesylate group. The stability of the compound is therefore highly dependent on the storage conditions and the purity of the material.



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Emergency Procedures: Spill and Exposure Response

A written emergency procedure should be readily available in the laboratory. All personnel must be trained on these procedures before working with the compound.

Minor Spill (Contained within a Chemical Fume Hood)

- Alert: Alert others in the immediate area of the spill.
- Contain: If a liquid, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Decontaminate: Prepare a fresh 1 M solution of sodium thiosulfate. Carefully apply the solution to the spilled material, allowing for a contact time of at least one hour to deactivate the alkylating agent.
- Clean: Collect the absorbed and deactivated material using a scoop and place it in a labeled hazardous waste container.
- Final Decontamination: Wipe the spill area with the 1 M sodium thiosulfate solution, followed by a soap and water wash.

- **Dispose:** Dispose of all cleanup materials as hazardous waste.

Major Spill (Outside of a Chemical Fume Hood)

- **Evacuate:** Immediately evacuate the laboratory and alert others to do the same.
- **Isolate:** Close the laboratory doors and prevent re-entry.
- **Notify:** Contact the institution's emergency response team and inform them of the nature and location of the spill.
- **Decontaminate Personnel:** If anyone is contaminated, remove contaminated clothing and flush the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.

Personnel Exposure

Exposure Route	First Aid Measures
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Waste Disposal

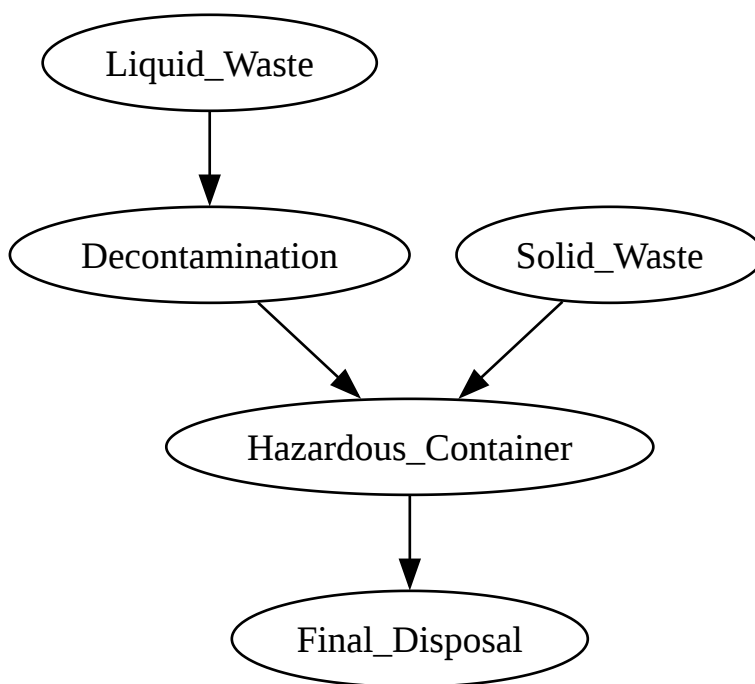
All waste containing **2-[4-(Methanesulfonyloxy)phenyl]acetic acid** must be treated as hazardous waste.

Decontamination of Liquid Waste

Liquid waste containing this compound should be deactivated before disposal. A common method is to treat the waste with an excess of a 1 M solution of sodium thiosulfate in water or a suitable solvent mixture for at least 24 hours to ensure complete destruction of the alkylating agent.^[7] The pH may need to be adjusted to be near neutral or slightly basic to facilitate the reaction. After decontamination, the waste should be collected in a properly labeled hazardous waste container.

Solid Waste

All solid waste, including contaminated PPE, bench liners, and empty containers, must be placed in a clearly labeled, sealed hazardous waste container. Do not mix with other laboratory waste.



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